

Comprehensive Safety & Handling Guide: 1,1,1-Trifluoro-6-iodohexane

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Compound of Interest

Compound Name: 1,1,1-Trifluoro-6-iodohexane

CAS No.: 104504-31-6

Cat. No.: B3030911

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CAS: 104504-31-6 (Representative) | Formula:

| Mol.^[1] Weight: 266.04 g/mol

Part 1: Executive Technical Summary

1,1,1-Trifluoro-6-iodohexane is a specialized fluorinated building block used primarily to introduce the trifluoromethyl (

) motif with a defined lipophilic alkyl spacer.^[1] Unlike perfluorinated iodides (e.g., perfluorohexyl iodide), this molecule possesses a hybrid structure: a chemically inert fluorinated "tail" and a reactive alkyl iodide "head."^[1]

Critical Safety Distinction: While the

group imparts metabolic stability, the terminal alkyl iodide (

) is a potent alkylating agent.^[1] It must be handled with the presumption of genotoxicity and high reactivity toward biological nucleophiles (DNA, proteins).^[1] Furthermore, the carbon-iodine bond is photosensitive, undergoing homolytic cleavage to release free iodine (

), which correlates with increased toxicity and reagent degradation.[1]

Part 2: Physicochemical Profile & Hazard Identification[2][3]

Table 1: Physicochemical Properties

Data represents consensus values for primary alkyl iodides with fluorinated tails.[1]

Property	Value / Characteristic	Operational Implication
Physical State	Liquid	Potential for splashes/aerosols.[1]
Appearance	Colorless to pale pink	Pink/Violet color indicates decomposition (free Iodine release).[1]
Boiling Point	~180–185°C (Est.)	Low vapor pressure, but volatile enough to require fume hood.[1]
Density	~1.5 – 1.6 g/mL	Heavy liquid; pipetting requires reverse-technique to prevent dripping.[1]
Solubility	Immiscible in water; Soluble in DCM, THF, Et2O	Use organic solvents for spill cleanup; aqueous washes ineffective alone.[1]
Flash Point	> 65°C (Est.)[1]	Combustible. Keep away from high heat/open flames.

Toxicology & Reactivity Analysis[1][3][4]

- Alkylating Potential: The primary hazard is the displacement of the iodide leaving group by biological nucleophiles.[1] This classifies the compound as a suspect mutagen/carcinogen.[1]
- Lachrymator/Irritant: Vapors are irritating to the respiratory tract (STOT-SE 3).[1] Direct contact causes severe eye and skin irritation.[1]

- Photolytic Instability: Exposure to UV/visible light cleaves the C-I bond.[1]
 - Mechanism:[2][3][4][5]
 - Consequence: Accumulation of

acts as an oxidizer and can poison transition metal catalysts (e.g., Pd, Ni) in downstream cross-coupling reactions.[1]

Part 3: Storage & Stability Protocols

To maintain reagent integrity and safety, a "Self-Validating Storage System" is required.[1]

Protocol: The Copper Stabilization Method

Alkyl iodides should be stored with a stabilizer to scavenge free iodine radicals.

- Stabilizer: Activated Copper (Cu) turnings or wire.[1]
- Mechanism:

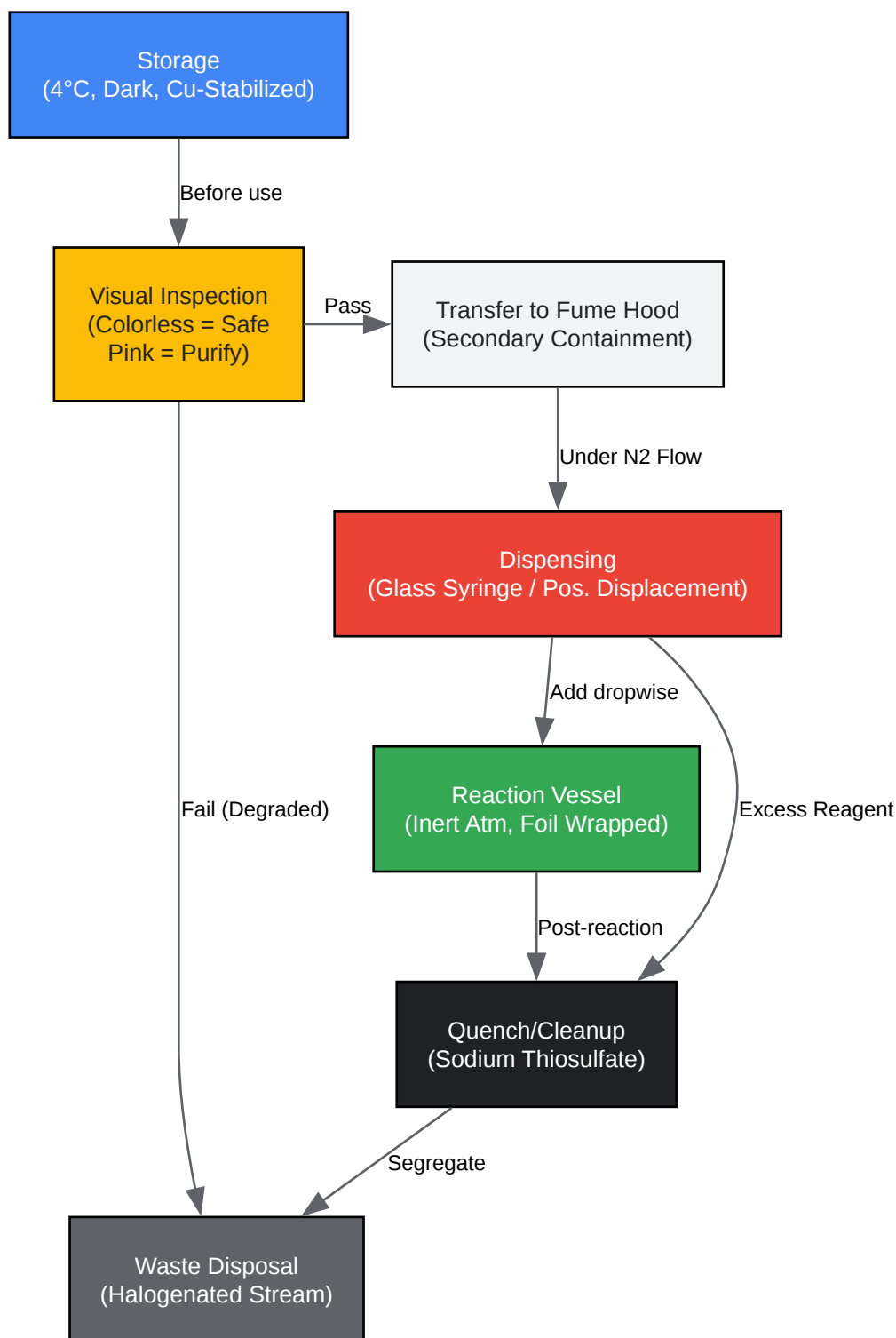
(Insoluble precipitate).[1]
- Visual Check: If the copper surface turns black/grey and the liquid remains colorless, the stabilizer is working.[1] If the liquid turns pink, the stabilizer is exhausted.[1]

Storage Conditions

- Temperature: 2°C to 8°C (Refrigerated).
- Light: Amber glass vials wrapped in aluminum foil.
- Atmosphere: Store under Argon or Nitrogen (prevents oxidation of the radical intermediate if decomposition occurs).[1]

Part 4: Safe Handling Workflow (Visualization)

The following diagram outlines the logical flow for handling this light-sensitive alkylating agent, emphasizing engineering controls and waste segregation.



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Caption: Logical workflow for handling **1,1,1-Trifluoro-6-iodohexane**, incorporating visual quality checks and specific waste streams.

Part 5: Engineering Controls & PPE[5]

Glove Permeation Strategy

Standard latex gloves provide zero protection against alkyl iodides, which can permeate in seconds.[1]

- Primary Layer: Silver Shield® (Laminate) or Viton® (Best resistance).[1]
- Secondary Layer: Nitrile (Disposable) – used over the laminate glove for dexterity and to protect the inner glove from gross contamination.[1]
- Protocol: "Double-gloving" is mandatory. If the outer nitrile glove is splashed, strip and replace immediately.[1]

Ventilation

- Requirement: Certified Chemical Fume Hood operating at face velocity > 100 fpm.[1]
- Justification: Prevents inhalation of volatile iodine species and alkylating vapors.[1]

Transfer Techniques

- Glass Syringes: Use gas-tight glass syringes with Luer-lock needles.[1] Avoid plastic syringes as the iodinated compound may leach plasticizers or swell the plunger rubber.[1]
- Positive Displacement: Due to high density (~1.6 g/mL), air-displacement pipettes will drip.[1] Use positive displacement pipettes or reverse-pipetting technique.[1]

Part 6: Emergency Response & Decontamination

Spill Cleanup Logic

Standard absorbents are insufficient if iodine release occurs.[1] The cleanup must chemically neutralize the oxidant.[1]

The Thiosulfate Neutralization Protocol:

- Isolate: Evacuate the immediate area and post "Do Not Enter" signage.[1]

- PPE: Don Silver Shield gloves and respiratory protection (if outside hood).[1]
- Neutralize:
 - Prepare a 10% Sodium Thiosulfate () aqueous solution.
 - Spray/pour over the spill.[1]
 - Visual Indicator: The red/brown iodine color will fade to colorless/yellow as Iodine is reduced to Iodide ().[1]
- Absorb: Use vermiculite or sand to absorb the liquid.[1]
- Disposal: Collect in a container marked "Halogenated Organic Waste + Reducing Agent."

First Aid

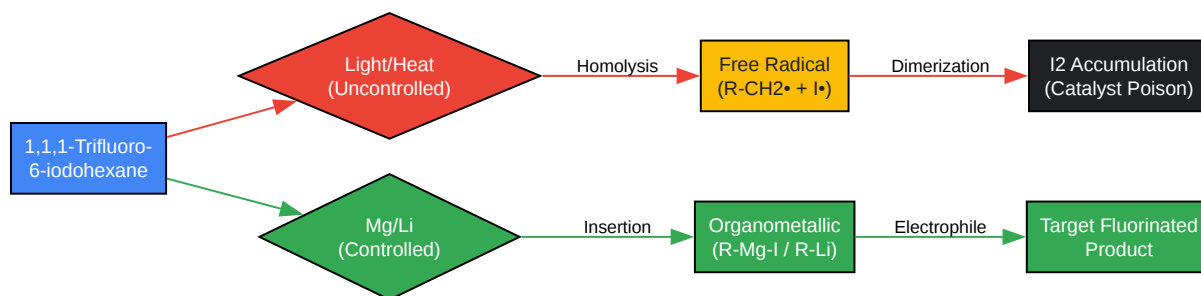
- Skin Contact: Wash with soap and water for 15 minutes.[1] Note: Do not use ethanol; it enhances skin absorption of alkyl halides.
- Eye Contact: Flush for 15 minutes. Seek immediate ophthalmological evaluation.

Part 7: Synthesis & Reaction Safety (Expert Insight)

When using **1,1,1-Trifluoro-6-iodohexane** in synthesis (e.g., Grignard formation or Lithium-Halogen exchange), be aware of the Thermal Runaway Risk.[1]

Reaction Diagram: Degradation vs. Utility

The following diagram illustrates the competing pathways between successful activation and dangerous degradation.



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Caption: Competing pathways: Light induces degradation (Red), while controlled metal insertion yields useful intermediates (Green).[1]

Key Insight: If the reagent is pink (degraded), the free Iodine will react with Magnesium metal () before the alkyl halide reacts.[1] This consumes the activator and can delay the initiation of the Grignard reaction, leading to a sudden, hazardous exotherm once the induction period ends.[1] Always wash pink reagent with dilute thiosulfate and dry over before use in metal-mediated reactions.[1]

Part 8: References

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